

Determining the Effective Concentration of Hemicholinium-3 for Inhibiting Choline Transport

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Compound of Interest

Compound Name: Hemicholinium 3

Cat. No.: B1673050

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Hemicholinium-3 (HC-3) is a potent and specific competitive inhibitor of the high-affinity choline transporter (CHT), which is encoded by the SLC5A7 gene.^{[1][2]} This transporter is responsible for the uptake of choline into cholinergic neurons, a critical and rate-limiting step in the synthesis of the neurotransmitter acetylcholine (ACh).^{[1][3]} By blocking this transporter, HC-3 effectively reduces the amount of choline available for ACh synthesis, leading to a decrease in cholinergic neurotransmission.^{[1][3][4]} This property makes HC-3 an invaluable tool in neuroscience research for studying the roles of cholinergic systems in various physiological and pathological processes. This document provides detailed protocols for determining the effective concentration of HC-3 for inhibiting choline transport and summarizes key quantitative data from various studies.

Quantitative Data Summary

The effective concentration of Hemicholinium-3 for inhibiting choline transport can vary depending on the experimental system and conditions. The following table summarizes the

reported IC₅₀ (half-maximal inhibitory concentration) and K_i (inhibitor constant) values for HC-3 in different models.

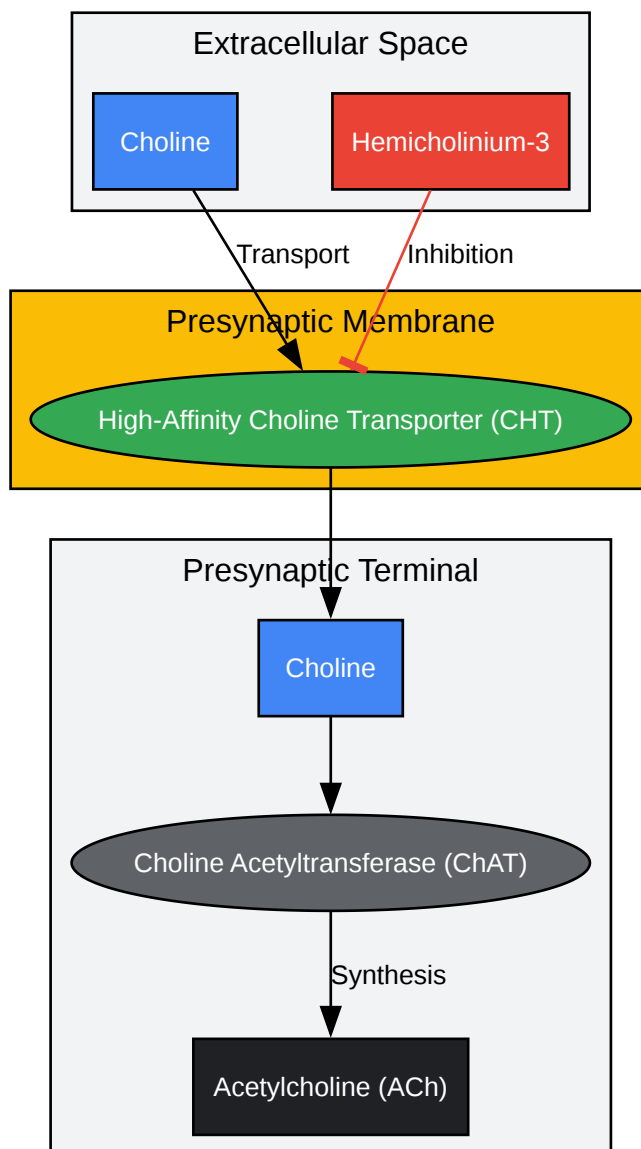
Parameter	Value	Cell Type / Preparation	Notes
IC50	18 nM	Not specified	Sodium-dependent high-affinity choline uptake.
IC50	20.4 nM	Recombinant cell lines	Solid supported membrane-based assay.
IC50	61 nM	Rat brain synaptosomes	Inhibition of high-affinity choline uptake (HACHU).
IC50	116 nM	Recombinant cell lines	Radiometric assay measuring [³ H]Choline transport.
IC50	693 nM	Guinea-pig myenteric neurons	Inhibition of [³ H]acetylcholine release.
IC50	897 nM	Guinea-pig myenteric neurons	Inhibition of Epibatidine-evoked contraction.
Ki	1-5 nM	Not specified	High-affinity, sodium-dependent choline uptake.
Ki	25 nM	Not specified	Competitive inhibitor of the high-affinity choline transporter (HACU).
Ki	13.3 μM	NCI-H69 cells	Inhibition of [³ H]choline uptake.
Effective Conc.	~1 μM	In vitro nerve muscle preparations	Blocks ACh synthesis with minimal side effects. [4]

Effective Conc.	10 μ M	Human T lymphocytes	Resulted in >90% reduction of choline uptake.[5]
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Signaling and Experimental Workflow Diagrams

Mechanism of Choline Transport and Inhibition by Hemicholinium-3

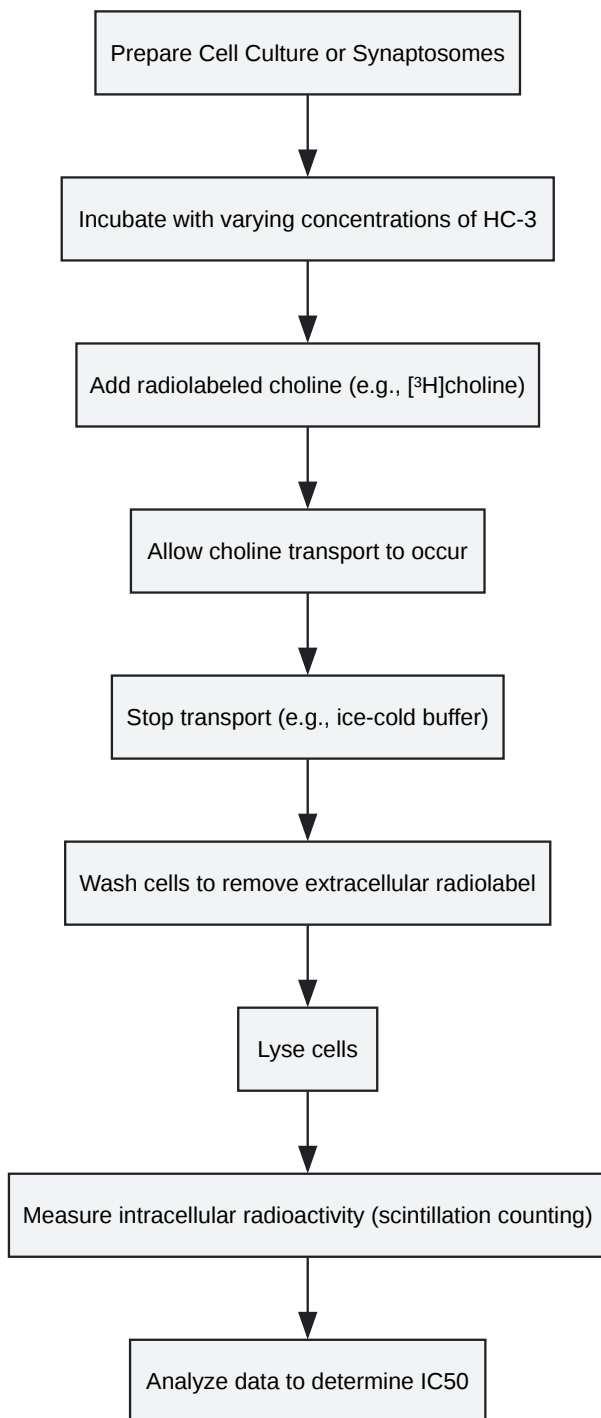
Mechanism of Choline Transport and HC-3 Inhibition

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Caption: Mechanism of choline transport and HC-3 inhibition.

Experimental Workflow for Determining HC-3 Effective Concentration

Workflow for HC-3 Effective Concentration Determination

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